

Technical Dossier: 5-Methoxyoxazole-2-carboxylic Acid and Its Benzoxazole Analogue

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Compound of Interest

Compound Name: 5-Methoxyoxazole-2-carboxylic acid

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Introduction

This technical guide addresses the chemical identity of **5-Methoxyoxazole-2-carboxylic acid**. Initial database searches indicate that specific technical data, including a registered CAS number and detailed experimental protocols for **5-Methoxyoxazole-2-carboxylic acid**, is not readily available in public chemical databases. However, extensive information exists for a closely related and structurally similar compound, 5-Methoxy-1,3-benzoxazole-2-carboxylic acid. This document provides a detailed overview of the available data for this benzoxazole analogue, offering valuable insights that may inform research on related oxazole structures.

Chemical Identification and Properties

While a specific CAS number for **5-Methoxyoxazole-2-carboxylic acid** could not be located, the key identifiers for its benzoxazole counterpart are well-documented.

Table 1: Chemical Identifiers and Molecular Formula

Compound Name	CAS Number	Molecular Formula
5-Methoxy-1,3-benzoxazole-2-carboxylic acid	49559-68-4[1]	C ₉ H ₇ NO ₄ [1][2]

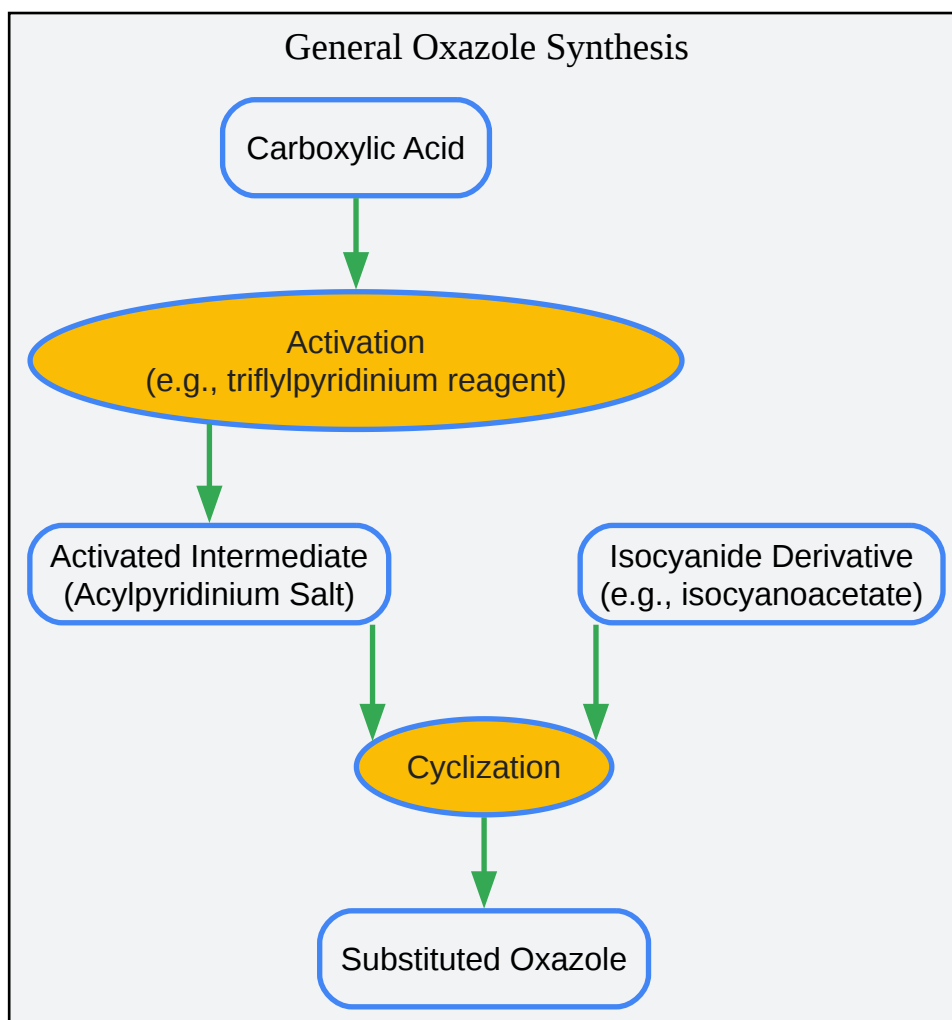
Table 2: Physicochemical Properties of 5-Methoxy-1,3-benzoxazole-2-carboxylic acid

Property	Value
Molecular Weight	193.16 g/mol [1]
Appearance	Solid[2]
InChI Key	SNQUKJWKYRHONV-UHFFFAOYSA-N[2]
SMILES	<chem>COC1=CC2=C(C=C1)OC(=N2)C(=O)O</chem> [1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **5-Methoxyoxazole-2-carboxylic acid** are not described in the available literature. However, general methods for the synthesis of substituted oxazoles from carboxylic acids have been reported. One such method involves the reaction of a carboxylic acid with an isocynoacetate in the presence of a triflylpyridinium reagent. This transformation proceeds through an in-situ generated acylpyridinium salt.

A plausible synthetic route for related oxazole compounds can be visualized as a two-step process. The initial step involves the activation of a carboxylic acid, which then reacts with a suitable isocyanide derivative to form the oxazole ring.



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Figure 1. A generalized workflow for the synthesis of substituted oxazoles from carboxylic acids.

Biological Activity and Potential Applications

While no specific biological activity has been reported for **5-Methoxyoxazole-2-carboxylic acid**, the oxazole and benzoxazole scaffolds are present in numerous biologically active molecules. For instance, other oxazole-containing compounds have been investigated for their roles as antitumor agents. The structural similarity to these compounds suggests that **5-Methoxyoxazole-2-carboxylic acid** and its derivatives could be of interest in drug discovery and development.

Conclusion

The requested compound, **5-Methoxyoxazole-2-carboxylic acid**, is not well-characterized in the scientific literature, with no readily available CAS number or detailed experimental data. However, the closely related compound, 5-Methoxy-1,3-benzoxazole-2-carboxylic acid, is well-documented. The information provided in this guide on the benzoxazole analogue can serve as a valuable starting point for researchers interested in the synthesis and potential applications of novel oxazole derivatives. Further research is required to synthesize and characterize **5-Methoxyoxazole-2-carboxylic acid** and to explore its physicochemical and biological properties.

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References

- 1. 5-Methoxy-1,3-benzoxazole-2-carboxylic acid | C₉H₇NO₄ | CID 53408299 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-methoxy-1,3-benzoxazole-2-carboxylic acid AldrichCPR [sigmaaldrich.com]
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